

An In-depth Technical Guide to Bisphenol A Diphosphate (BDP) Oligomeric Phosphate Ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bisphenol A diphosphate*

Cat. No.: *B1337528*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Bisphenol A diphosphate (BDP), an oligomeric phosphate ester, is a prominent halogen-free flame retardant utilized extensively in the polymer industry. Its efficacy in enhancing the fire safety of engineering plastics, coupled with its plasticizing effects, makes it a subject of significant interest. This technical guide provides a comprehensive overview of BDP, including its chemical and physical properties, detailed synthesis protocols, analytical characterization methods, and mechanisms of action as a flame retardant. The information is tailored for researchers, scientists, and professionals in material science and related fields, presenting quantitative data in accessible formats and outlining experimental procedures for practical application.

Introduction

Bisphenol A diphosphate (BDP), also known as Bisphenol A bis(diphenyl phosphate), is an organophosphorus compound recognized for its role as a flame retardant and plasticizer.^{[1][2]} It belongs to the class of oligomeric phosphate esters, which are noted for their thermal stability and low volatility, making them suitable for high-temperature processing of engineering plastics.^[2] BDP is a key additive in polymer formulations, particularly for polycarbonate (PC) and acrylonitrile-butadiene-styrene (ABS) blends (PC/ABS), as well as polyphenylene oxide (PPO) and high impact polystyrene (HIPS) blends (PPO/HIPS), which are commonly used in the housings of electronic and electrical equipment.^{[3][4]}

The growing demand for halogen-free flame retardants, driven by environmental and health concerns associated with halogenated counterparts, has propelled the use of BDP and other phosphate esters.[3][5] This guide aims to provide a detailed technical resource on BDP, consolidating available data on its properties, synthesis, and performance.

Chemical and Physical Properties

Commercial BDP is typically a mixture of the monomer and its oligomers, which contributes to its liquid form and low volatility.[3] The properties of BDP can vary slightly depending on the specific composition of the commercial product.

Table 1: General Properties of Bisphenol A bis(diphenyl phosphate) (BDP)

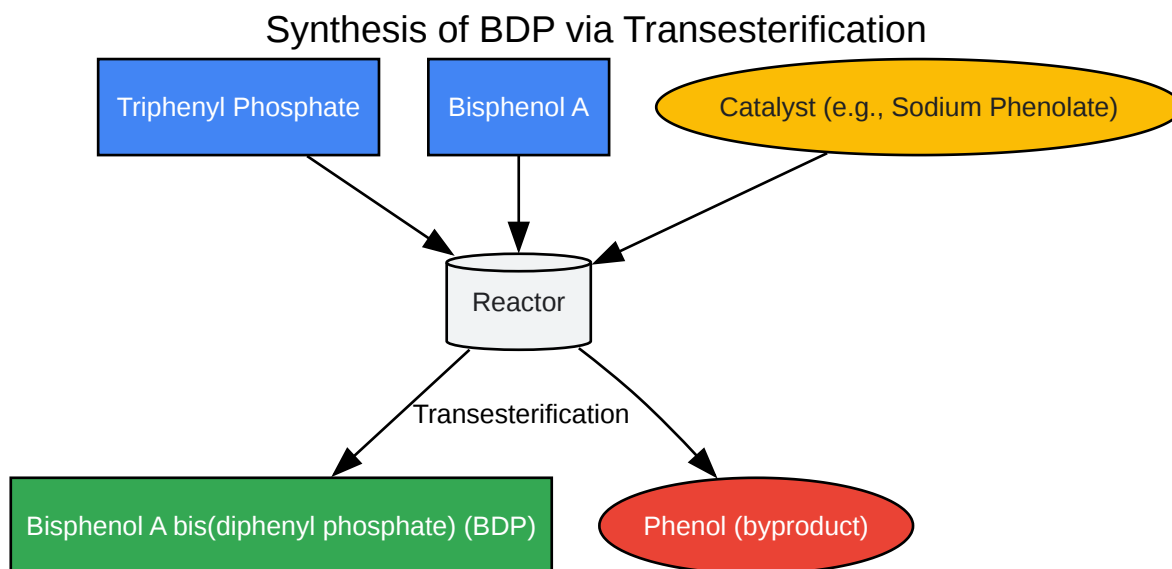
Property	Value	References
Chemical Name	Bisphenol A bis(diphenyl phosphate)	[6]
Synonyms	BDP, BADP, BPA-DP, Fyrolflex BDP	[6]
CAS Number (Monomer)	5945-33-5	[3][6]
CAS Number (Oligomer)	181028-79-5	[3]
Molecular Formula (Monomer)	$C_{39}H_{34}O_8P_2$	[6]
Molecular Weight (Monomer)	692.63 g/mol	[6]
Appearance	Colorless to pale yellow viscous liquid	[7]
Density (25 °C)	~1.26 g/cm ³	[7]
Water Solubility	Sparsely soluble	[1]

Synthesis of Bisphenol A Diphosphate (BDP)

Several methods for the synthesis of BDP have been reported, with the most common being the transesterification of triphenyl phosphate with bisphenol A, and the reaction of phosphorus oxychloride with bisphenol A and phenol.

Synthesis via Transesterification

This method involves the reaction of triphenyl phosphate with bisphenol A.



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Caption: Synthesis of BDP via transesterification.

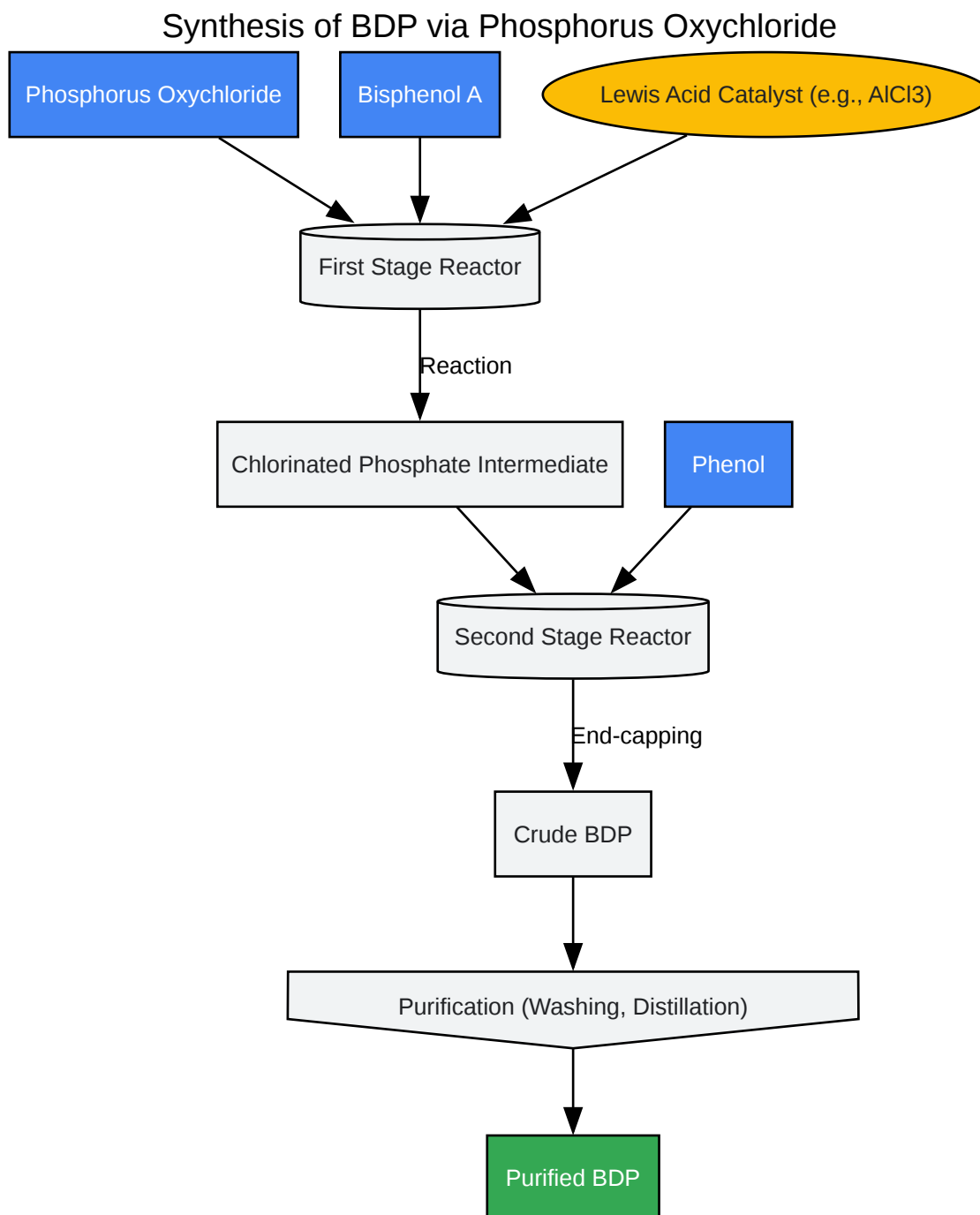
Experimental Protocol:

- **Reactant Charging:** Charge the reactor with triphenyl phosphate and bisphenol A in a desired molar ratio.
- **Catalyst Addition:** Introduce a suitable catalyst, such as sodium phenolate.
- **Reaction Conditions:** Heat the mixture under vacuum to facilitate the removal of the phenol byproduct, driving the reaction to completion. The reaction temperature is typically maintained in the range of 150-200°C.
- **Monitoring:** The progress of the reaction can be monitored by measuring the amount of phenol distilled off or by analytical techniques such as HPLC.
- **Purification:** After the reaction, the catalyst can be neutralized or removed by filtration. The final product is then purified, typically by vacuum distillation to remove any remaining volatile

impurities.

Synthesis via Phosphorus Oxychloride

This is a multi-step process involving the reaction of phosphorus oxychloride with bisphenol A, followed by end-capping with phenol.^{[8][9]}



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Caption: Synthesis of BDP via phosphorus oxychloride.

Experimental Protocol:

- **Formation of Intermediate:** React bisphenol A with an excess of phosphorus oxychloride in the presence of a Lewis acid catalyst (e.g., AlCl_3).^{[8][9]} The reaction is typically carried out at elevated temperatures.
- **Removal of Excess POCl_3 :** After the initial reaction, the excess phosphorus oxychloride is removed, usually by vacuum distillation.^[9]
- **End-capping with Phenol:** The resulting chlorinated phosphate intermediate is then reacted with phenol to form the final BDP product.^[9]
- **Purification:** The crude BDP is then subjected to a series of purification steps, including washing with acidic and basic solutions to remove catalyst residues and unreacted starting materials, followed by water washing and finally vacuum distillation to remove any remaining solvent and volatile impurities.^[10]

Analytical Characterization

The characterization of BDP is crucial for quality control and for understanding its composition. A combination of analytical techniques is typically employed.

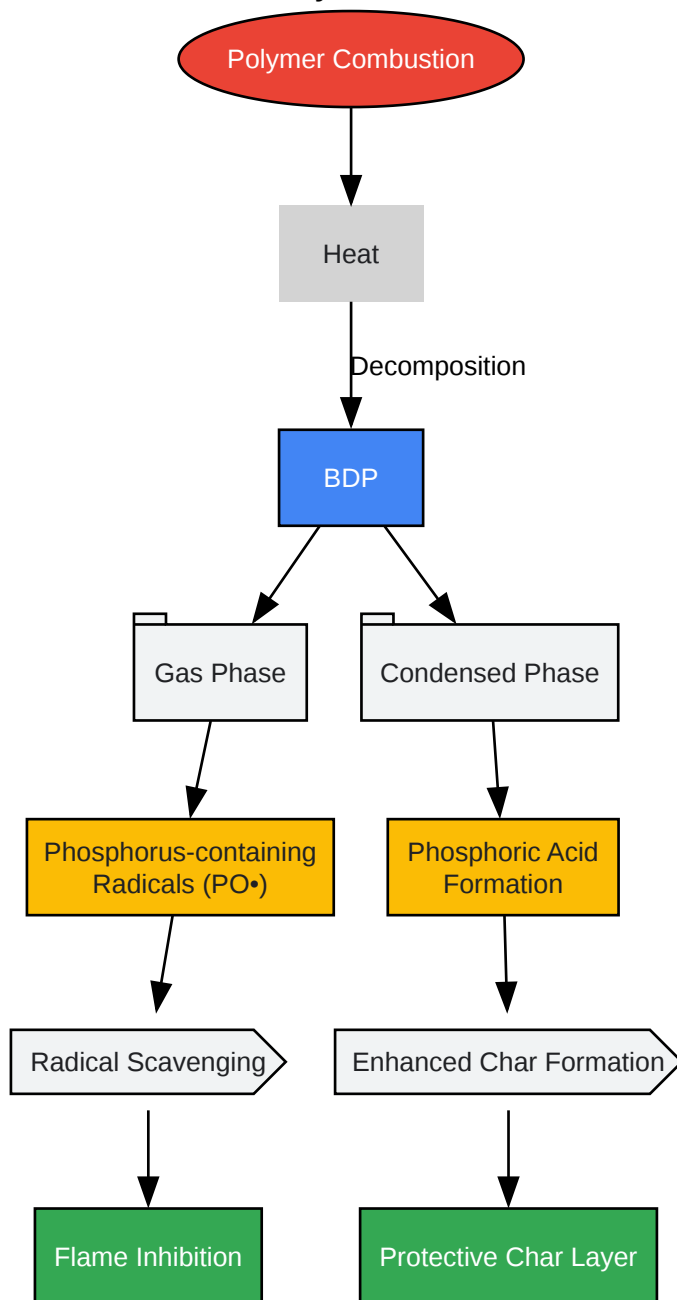
Table 2: Analytical Techniques for BDP Characterization

Technique	Purpose	Typical Observations	References
High-Performance Liquid Chromatography (HPLC)	To determine the composition of the oligomeric mixture and identify impurities.	Separation of the monomer (BDP-1) and dimer (BDP-2), and detection of impurities like triphenyl phosphate (TPP).	[8]
Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H , ^{31}P)	To confirm the chemical structure and identify the main components.	Characteristic signals for the aromatic protons and the methyl groups of the bisphenol A moiety in ^1H NMR, and a distinct peak for the phosphate group in ^{31}P NMR.	[1]
Fourier-Transform Infrared (FTIR) Spectroscopy	To identify functional groups present in the molecule.	Characteristic absorption bands for $\text{P}=\text{O}$, $\text{P}-\text{O}-\text{C}$, and aromatic $\text{C}-\text{H}$ and $\text{C}=\text{C}$ bonds.	[11]
Thermogravimetric Analysis (TGA)	To assess the thermal stability of the compound.	Provides information on the decomposition temperature. BDP typically shows a 5% weight loss at around 375°C .	[8]

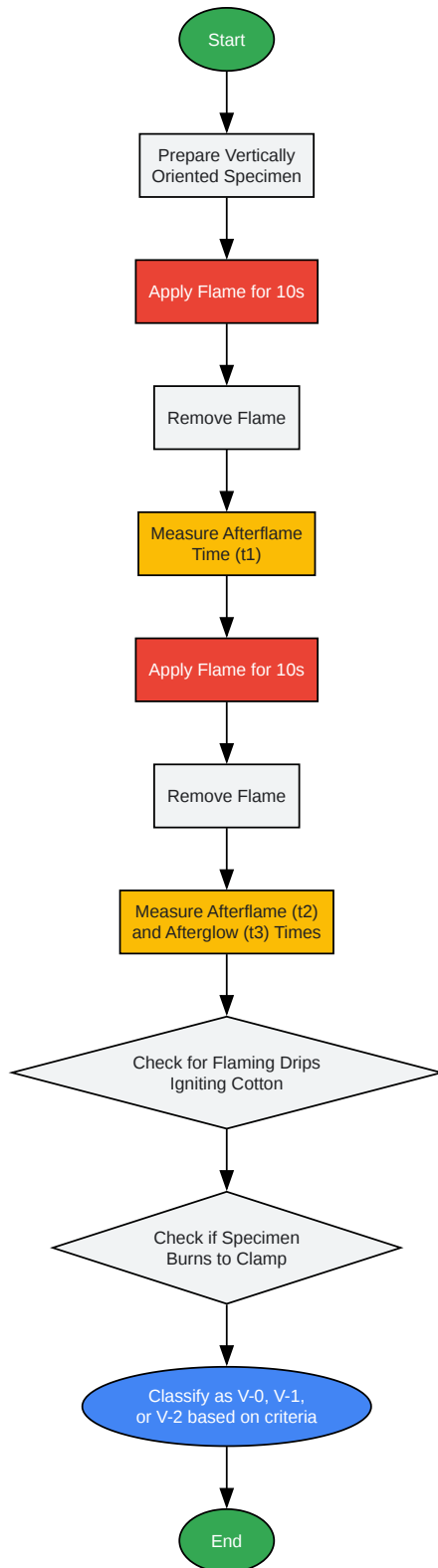
Mechanism of Flame Retardancy

BDP acts as a flame retardant through a combination of gas-phase and condensed-phase mechanisms.[12][13]

Flame Retardancy Mechanism of BDP



UL 94 Vertical Burn Test Workflow

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- To cite this document: BenchChem. [An In-depth Technical Guide to Bisphenol A Diphosphate (BDP) Oligomeric Phosphate Ester]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1337528#bisphenol-a-diphosphate-oligomeric-phosphate-ester>]

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